

Ethylamine hydrochloride safety data sheet (SDS) for laboratory use

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Compound of Interest

Compound Name: Ethylamine hydrochloride

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An In-depth Technical Guide to the Safe Laboratory Use of Ethylamine Hydrochloride

This guide provides comprehensive safety information for the handling and use of **Ethylamine Hydrochloride** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals who work with this chemical. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the associated hazards and the necessary precautions.

Chemical Identification

Identifier	Value
Chemical Name	Ethylamine hydrochloride
Synonyms	Ethylammonium chloride, Ethanamine hydrochloride, Monoethylammonium chloride[1][2][3][4]
CAS Number	557-66-4[2][5][6][7]
EC Number	209-182-8[1][6][8][9]
Molecular Formula	$C_2H_7N \cdot HCl$ [2][10][11] or C_2H_8ClN [5][7]
Molecular Weight	81.54 g/mol [1][2][9]
Chemical Structure	A salt composed of the ethylammonium cation and the chloride anion.

Hazard Identification

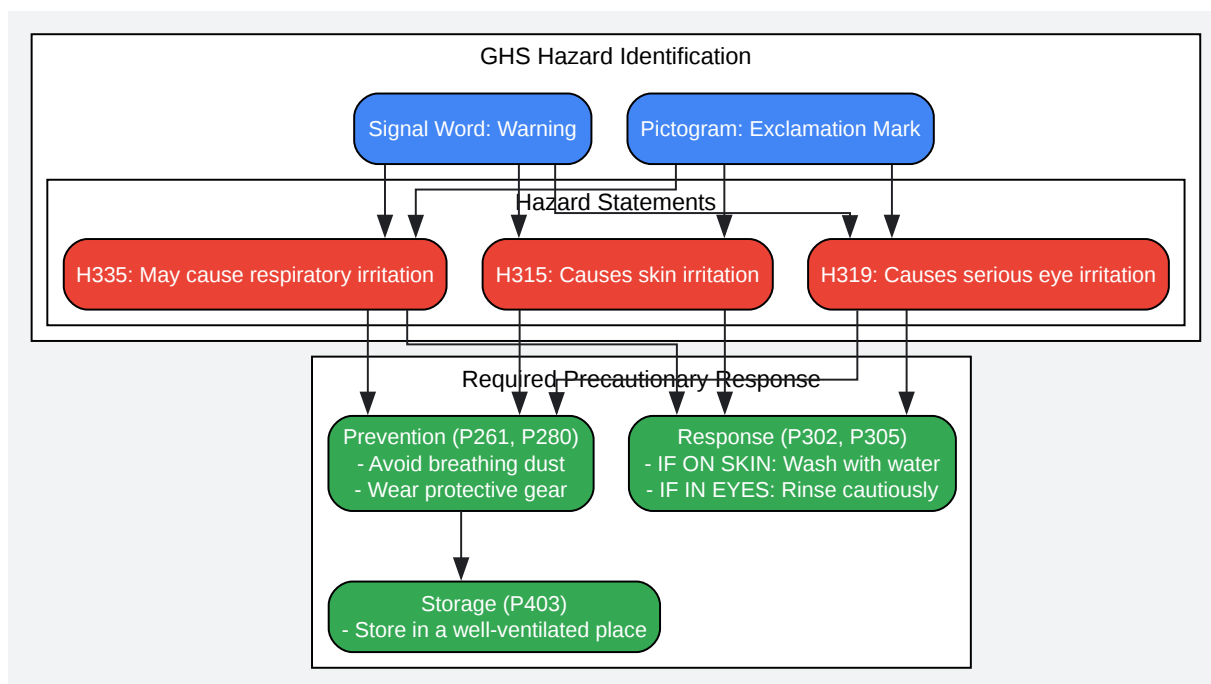
Ethylamine hydrochloride is classified as a hazardous substance and requires careful handling.[\[12\]](#)

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation [1] [2] [8] [10]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation [1] [2] [8] [10]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation [1] [2] [8] [10]

Label Elements:

- Pictogram:
- Signal Word: Warning[\[1\]](#)[\[2\]](#)
- Precautionary Statements: P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362+P364, P403+P233, P405, P501.
[\[2\]](#)[\[3\]](#)[\[7\]](#)



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Caption: GHS Hazard Communication Workflow for **Ethylamine Hydrochloride**.

Physical and Chemical Properties

Property	Value
Appearance	White to off-white or cream-colored crystalline powder.[1][2]
Odor	Slight amine-like odor.[2][3]
Melting Point	105 - 108 °C[10], 203–208 °C (with decomposition)[2]
Boiling Point	Not applicable (decomposes).[2]
Solubility	Highly soluble in water, soluble in alcohol.[2][11]
pH	5 - 7 (10 g/L aqueous solution at 20°C).[6]
Density	~0.9–1.22 g/cm ³ . [2][6]
Vapor Pressure	0.000362 mmHg.[1]
Stability	Hygroscopic; stable under normal conditions. [10]

Toxicological Information

Ethylamine hydrochloride is harmful if it comes into contact with the skin, eyes, or is inhaled. [1][5]

- Acute Toxicity: No oral, dermal, or inhalation acute toxicity data is available, but it is not classified as acutely toxic.[6][10] An intraperitoneal LD50 in mice has been reported as 2,610 mg/kg.[1]
- Skin Corrosion/Irritation: Causes skin irritation.[1][6][8]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[1][6][8]
- Respiratory/Skin Sensitization: Not classified as a respiratory or skin sensitizer.[6][8]
- Carcinogenicity: Not classified as carcinogenic.[6][8] No known carcinogenic chemicals are in this product.[10]

- Germ Cell Mutagenicity: Not classified as germ cell mutagenic.[6][8]
- Reproductive Toxicity: Not classified as a reproductive toxicant.[6][8]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[1][8][10]
The target organ is the respiratory system.[10]
- Specific Target Organ Toxicity (Repeated Exposure): Not classified as a specific target organ toxicant from repeated exposure.[6][8]

Laboratory Safety Protocols

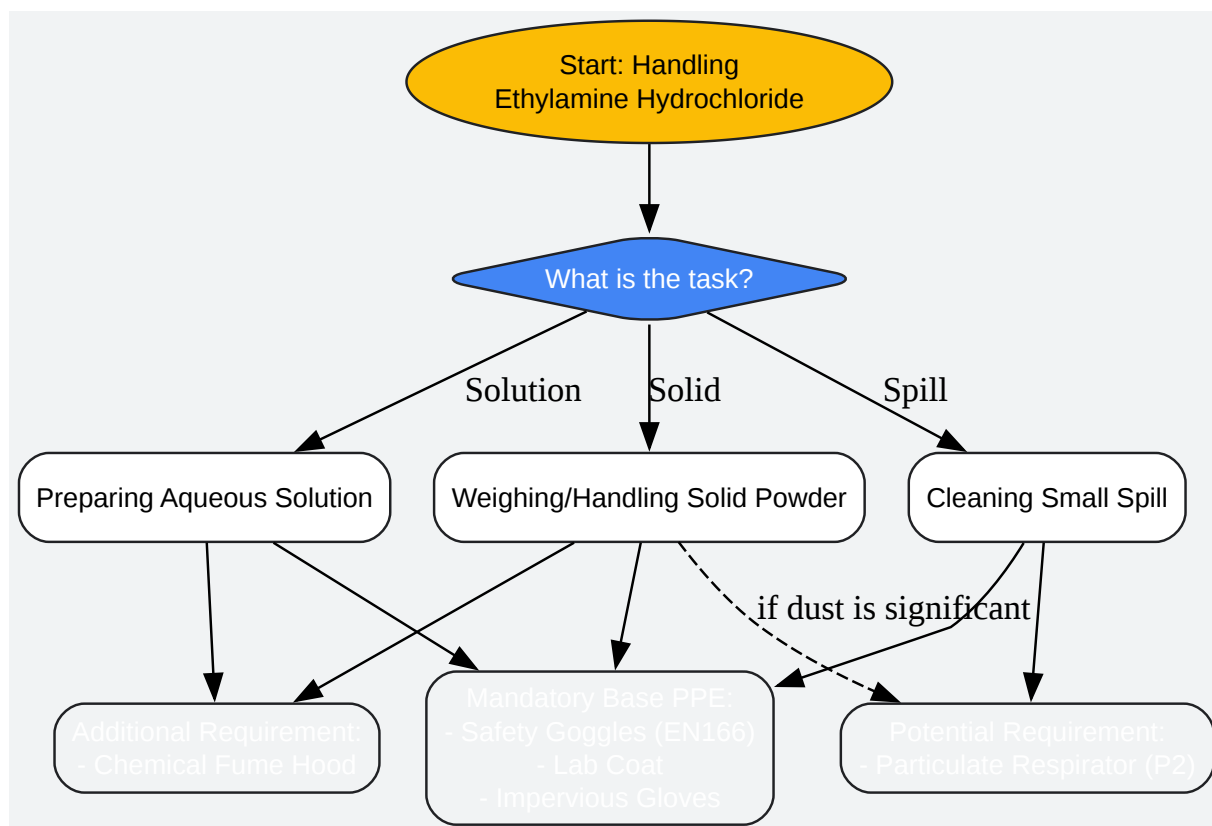
Strict adherence to safety protocols is mandatory when handling **Ethylamine Hydrochloride**.

Protocol 1: Engineering Controls and Personal Protective Equipment (PPE)

This protocol outlines the necessary engineering controls and PPE to minimize exposure.

Methodology:

- Ventilation: Always handle **Ethylamine Hydrochloride** in a well-ventilated area.[7][13] Use a chemical fume hood or other local exhaust ventilation, especially when handling the powder to prevent dust formation.[7][14]
- Eye and Face Protection: Wear chemical safety goggles with side-shields conforming to EN166 or NIOSH-approved standards.[7][10][14]
- Skin and Hand Protection: Wear impervious protective gloves (e.g., butyl rubber) and a lab coat or long-sleeved clothing.[10][13][15] Gloves must be inspected before use and removed carefully to avoid skin contamination.[3][15]
- Respiratory Protection: If engineering controls are insufficient or if dust formation is significant, use a NIOSH-approved particulate filter respirator (e.g., P2 filter).[6][10]



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Caption: Personal Protective Equipment (PPE) Selection Guide.

Protocol 2: First-Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Methodology:

- General Advice: If symptoms persist, seek medical attention and show the Safety Data Sheet to the physician.[7][10]
- Inhalation: Move the person to fresh air.[7][10] If breathing is difficult or stops, provide artificial respiration.[10] Seek medical attention if symptoms occur or persist.[3][10]
- Skin Contact: Immediately remove all contaminated clothing.[12] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[3][10] If skin irritation occurs, get

medical advice.[10]

- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[3][10] Remove contact lenses if present and easy to do.[7] If eye irritation persists, consult an ophthalmologist.[6]
- Ingestion: Clean the mouth with water and then drink plenty of water.[3][10] Do not induce vomiting. Never give anything by mouth to an unconscious person.[7] Get medical attention if symptoms occur.[3][10]

Protocol 3: Accidental Release Measures

This protocol details the steps for containing and cleaning up spills.

Methodology:

- Personal Precautions: Ensure adequate ventilation and evacuate personnel from the area.[7] Avoid breathing dust and prevent contact with skin and eyes by wearing the appropriate PPE as described in Protocol 1.[7][12]
- Environmental Precautions: Prevent the substance from entering drains, surface water, or ground water.[7][14]
- Containment and Cleaning Up:
 - For minor spills, carefully sweep up the solid material, avoiding dust generation.[10][12]
 - Place the collected material into a suitable, closed, and labeled container for disposal.[7][10]
 - For major spills, alert emergency responders and advise them of the hazard's location and nature.[12]

Handling and Storage

Proper handling and storage are essential to maintain the chemical's stability and prevent hazardous situations.

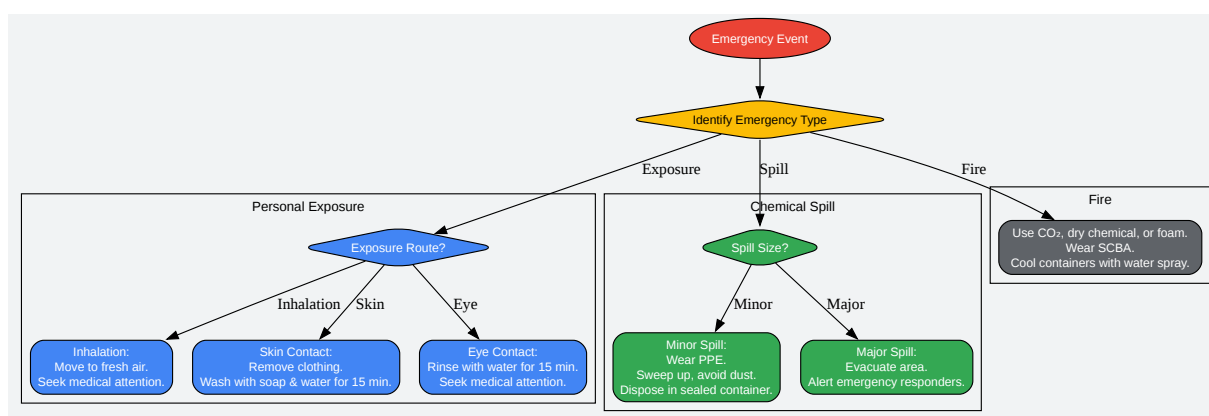
- Handling: Avoid contact with skin and eyes and do not inhale dust.[2] Handle in accordance with good industrial hygiene and safety practices.[10][15] Wash hands thoroughly after handling.[7][13]
- Storage: Store in a cool, dry, and well-ventilated place.[2][7][13] Keep containers tightly closed to protect from moisture, as the material is hygroscopic.[2][10] Store away from incompatible materials such as strong oxidizing agents and strong bases.[2][10] Recommended storage temperature is 15–25 °C.[14]

Stability and Reactivity

- Reactivity: Generally not reactive under normal conditions.[10]
- Chemical Stability: The material is stable under recommended storage conditions but is hygroscopic.[6][10]
- Possibility of Hazardous Reactions: Violent reactions can occur with strong oxidizing agents.[6] No hazardous polymerization is expected.[10]
- Conditions to Avoid: Exposure to moist air or water, and incompatible products.[6][10]
- Incompatible Materials: Strong oxidizing agents.[3][10]
- Hazardous Decomposition Products: Upon thermal decomposition, it may release nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[3][10]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[7][10] Do not use a direct water jet.[14]
- Specific Hazards: The material is combustible but not readily ignited.[6] Fine dust accumulations may burn rapidly if ignited.[12] Thermal decomposition can release irritating and toxic gases.[3][10]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[7][10]



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Caption: Emergency Response Flowchart for Laboratory Incidents.

Disposal Considerations

Dispose of **Ethylamine Hydrochloride** and its containers in accordance with local, regional, and national regulations. Waste is typically classified as hazardous.[3] It should be sent to an approved waste disposal plant.[3][7] Do not release into the environment.[7][10]

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